

CAS number and nomenclature for Tris(4-nonylphenyl) phosphite

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Compound of Interest

Compound Name: *Tris(4-nonylphenyl) phosphite*

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An In-depth Technical Guide to Tris(4-nonylphenyl) phosphite

Tris(4-nonylphenyl) phosphite (TNPP) is a versatile phosphite stabilizer extensively utilized across various industries.^{[1][2]} This guide provides a comprehensive overview of its chemical identity, properties, applications, and analytical methodologies for researchers, scientists, and professionals in drug development.

Nomenclature and Chemical Identity

Tris(4-nonylphenyl) phosphite is known by several synonyms, and its identification is standardized by its CAS number.

Identifier	Value
Chemical Name	Tris(nonylphenyl) phosphite[3][4]
CAS Number	26523-78-4[1][3][5][6][7]
EC Number	247-759-6[1][6][7]
Molecular Formula	C45H69O3P[1][3]
Molecular Weight	689.0 g/mol [3][6][8]
IUPAC Name	Tris(nonylphenyl)phosphite[9]
Synonyms	Antioxidant TNP, Irgafos TNPP, Naugard TNPP, Tri(monononylphenyl) phosphite, tris(4-nonylphenyl, branched) phosphite[1][6][8]

Physicochemical Properties

The physical and chemical characteristics of TNPP are summarized in the table below.

Property	Value
Appearance	Colorless to clear yellow viscous liquid[9]
Boiling Point	>360 °C (lit.)[3][6][10]
Density	0.99 g/mL at 25 °C (lit.)[3][6][10]
Refractive Index	n _{20/D} 1.528 (lit.)[3][6][10]
Acid Number	0.1 max (mg KOH/g)[9]
Purity	92.0 min (%) [9]

Industrial Applications and Function

TNPP's primary function is as an antioxidant and stabilizer in the processing of various polymers.[8][11] It is effective in improving color and processing stability in a wide range of materials.[1]

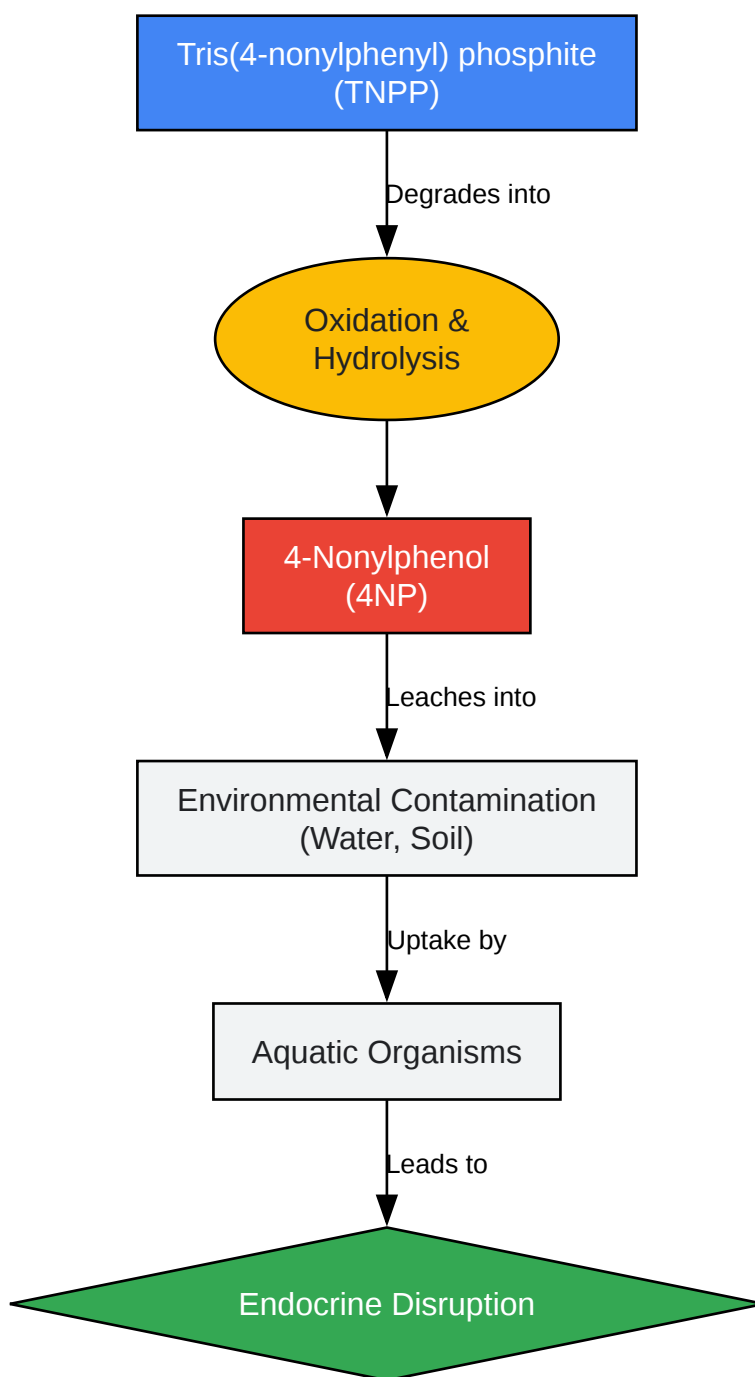
Key Applications:

- **Polymers:** It is used in polymers such as polyethylene (PE), polypropylene (PP), polystyrene, high-density polyethylene (HDPE), linear low-density polyethylene (LLDPE), and polyvinyl chloride (PVC).^{[1][8]} Its concentration in these materials typically ranges from 0.05% to 3%.^{[8][11]}
- **Elastomers:** TNPP is a suitable stabilizer for elastomers like styrene-butadiene rubber (SBR) and nitrile butadiene rubber (NBR).^[1]
- **Food Packaging:** It is used in food packaging materials to prevent degradation and preserve the quality of the contents.^[2]
- **Lubricants and Hydraulic Fluids:** Its antioxidant properties are beneficial in extending the shelf-life and performance of lubricants and hydraulic fluids.^[2]

The utility of TNPP stems from its ability to protect materials from oxidative degradation, thereby increasing product longevity and maintaining quality.^[2] It can be used alone or in combination with other stabilizers, such as hindered phenols, for enhanced performance.^[1]

Environmental and Health Considerations

A significant concern associated with TNPP is its degradation into 4-nonylphenol (4NP), a known endocrine-disrupting chemical.^{[5][12][13]} This degradation can occur upon migration into packaged foods, posing potential health risks.^[12] Due to these concerns, Tris(4-nonylphenyl, branched and linear) phosphite (TNPP) has been proposed for identification as a Substance of Very High Concern (SVHC) under REACH regulations due to its endocrine-disrupting properties that threaten the environment.^[14] The degradation product, 4-nonylphenol, is persistent in aquatic environments and can bioaccumulate in organisms, leading to potential reproductive and developmental issues in wildlife.^[14]



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Degradation pathway of TNPP to 4-nonylphenol.

Experimental Protocols

The industrial synthesis of TNPP involves the reaction of nonylphenol with phosphorus trichloride.^{[8][15]}

Methodology:

- Nonylphenol is added to a reaction vessel equipped with a stirrer and a thermometer.
- The temperature is raised to 75-80°C with stirring.[16]
- Phosphorus trichloride is then added over a period of 60 minutes.[16]
- The reaction mixture undergoes thermal preservation at 145-150°C for 3 hours.[16]
- An improved process suggests using at least a 4% weight excess of nonylphenol with agitation and heating to liberate the HCl byproduct.[17]
- The excess nonylphenol is subsequently removed via thin-film distillation to reduce impurities.[17]
- The final product is obtained after filtering and packaging.[16]

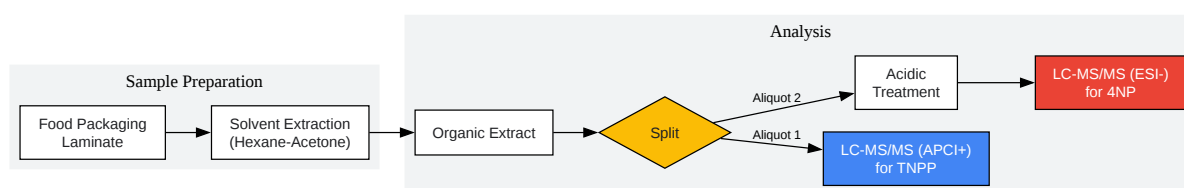
A method has been developed for the quantification of TNPP in food packaging materials to verify "TNPP-free" claims.[5][12] This two-step analytical procedure also allows for the detection of other potential sources of 4NP.[5]

Methodology:

- Extraction: TNPP is extracted from the laminate packaging material by soaking the sample in an organic solvent mixture, such as hexane-acetone.[5][13]
- TNPP Quantification (LC-MS/MS - APCI): The extract is analyzed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) using Atmospheric Pressure Chemical Ionization (APCI) in positive mode to detect and quantify TNPP.[5][18] The protonated molecule $[M+H]^+$ is observed.[5]
- 4NP Release: A portion of the extract undergoes acidic treatment to hydrolyze any extracted TNPP, releasing 4-nonylphenol.[5]
- 4NP Quantification (LC-MS/MS - ESI): The acid-treated extract is then analyzed by LC-MS/MS using Electrospray Ionization (ESI) in negative mode to quantify the released 4NP.[5][18]

Method Performance:

- Limit of Quantification (LOQ) for TNPP: 0.50 µg/dm² in laminates.[5][12]
- Limit of Quantification (LOQ) for 4NP: 0.48 µg/dm² in laminates.[5][12]
- Recoveries: Ranged between 87% and 114%.[5][12]



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Workflow for the analytical detection of TNPP and 4NP.

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